

pH-dependent behavior of D-Histidine monohydrochloride in solution

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Compound of Interest

Compound Name: D-Histidine monohydrochloride

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Technical Support Center: D-Histidine Monohydrochloride

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in their experiments involving **D-Histidine monohydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What are the pKa values of D-Histidine?

A1: D-Histidine has three pKa values corresponding to the carboxylic acid group, the imidazole side chain, and the amino group. While values can vary slightly with experimental conditions such as temperature and ionic strength, the approximate pKa values are 1.80 for the carboxyl group, 6.04 for the imidazole group, and 9.33 for the amino group.[1]

Q2: What is the effective buffering range for a D-Histidine buffer?

A2: The effective buffering range of a buffer is typically considered to be pKa \pm 1. For a D-Histidine buffer, the most relevant buffering range for many biological applications is centered around the pKa of its imidazole side chain. Therefore, D-Histidine is an effective buffer in the pH range of approximately 5.0 to 7.0.[2]

Q3: How does the net charge of D-Histidine change with pH?



A3: The net charge of D-Histidine is dependent on the pH of the solution due to the protonation state of its ionizable groups.

- At a pH below its first pKa (~1.8), the molecule has a net charge of +2.
- Between the first and second pKa values (pH ~1.8 to ~6.0), the net charge is +1.
- Between the second and third pKa values (pH ~6.0 to ~9.3), the molecule is predominantly in its zwitterionic form with a net charge of 0.
- At a pH above its third pKa (~9.3), the net charge is -1.

Q4: What is the solubility of **D-Histidine monohydrochloride** in water?

A4: **D-Histidine monohydrochloride** is freely soluble in water. The solubility is reported to be 149.55 g/L.[3][4] The pH of a 100 g/L solution in water at 20°C is between 3.5 and 4.5.[3][4]

Q5: How should **D-Histidine monohydrochloride** solutions be stored?

A5: Solid **D-Histidine monohydrochloride** should be stored at 2-30°C.[3][4] For solutions, it is recommended to store them at 4°C in the dark.[5] To avoid repeated freeze-thaw cycles which can affect stability, it is advisable to aliquot stock solutions.[6]

Q6: Is there a difference in the pH-dependent behavior between D-Histidine and L-Histidine?

A6: No, the pH-dependent physicochemical properties such as pKa values, solubility, and buffering capacity are identical for D-Histidine and L-Histidine. The only difference between the two is their stereochemistry, which can be critical for biological activity and interactions with chiral molecules like proteins.

Troubleshooting Guides

Problem: Unexpected pH of a freshly prepared **D-Histidine monohydrochloride** solution.

- Possible Cause 1: Incorrect amount of solute or solvent.
 - Solution: Double-check all calculations and ensure accurate weighing of the **D-Histidine** monohydrochloride and measurement of the solvent volume.



- Possible Cause 2: Inaccurate pH meter calibration.
 - Solution: Recalibrate the pH meter using fresh, standard buffer solutions before measuring the pH of your D-Histidine solution.
- Possible Cause 3: Contamination of water.
 - Solution: Use high-purity, deionized water for solution preparation to avoid contaminants that could affect the pH.

Problem: Precipitation occurs when adjusting the pH of the D-Histidine solution.

- Possible Cause 1: The pH has been adjusted to the isoelectric point (pI) of D-Histidine.
 - Explanation: At its isoelectric point (approximately pH 7.6), D-Histidine has its lowest solubility.
 - Solution: If possible for your experiment, avoid adjusting the pH to this specific value. If the
 experiment requires this pH, consider working with a lower concentration of D-Histidine.
- Possible Cause 2: High concentration of the solution.
 - Solution: Try preparing a more dilute solution of **D-Histidine monohydrochloride**.

Problem: The prepared D-Histidine buffer has a lower than expected buffering capacity.

- Possible Cause 1: The experimental pH is outside the effective buffering range of D-Histidine.
 - Solution: Ensure that the pH of your experiment is within the optimal buffering range of D-Histidine (pH 5.0-7.0). If your experimental pH is outside this range, consider using a different buffering agent.
- Possible Cause 2: The concentration of the D-Histidine buffer is too low.
 - Solution: Increase the concentration of the D-Histidine buffer to provide sufficient buffering capacity against pH changes.



Quantitative Data Summary

Table 1: Physicochemical Properties of D-Histidine Monohydrochloride

Property	Value	
Molecular Formula	C6H9N3O2 · HCI · H2O	
Molecular Weight	209.63 g/mol [3][4]	
Melting Point	254 °C (decomposes)[3][4]	
pKaı (Carboxyl)	~1.80[1]	
pKa ₂ (Imidazole)	~6.04[1]	
pKa₃ (Amino)	~9.33[1]	
Solubility in Water	149.55 g/L[3][4]	
pH (100 g/L in H₂O at 20°C)	3.5 - 4.5[3][4]	

Table 2: pH-Dependent Net Charge of D-Histidine

pH Range	Dominant Species	Net Charge
< 1.8	H₃His²+	+2
1.8 - 6.0	H ₂ His ⁺	+1
6.0 - 9.3	HHis (Zwitterion)	0
> 9.3	His-	-1

Experimental Protocols

Protocol 1: Preparation and pH Titration of a **D-Histidine Monohydrochloride** Solution

This protocol describes the preparation of a **D-Histidine monohydrochloride** solution and its titration with a strong base to observe its pH-dependent buffering behavior.

Materials:



• D-Histidine monohydrochloride

- Deionized water
- Standardized 0.1 M Sodium Hydroxide (NaOH) solution
- Standard pH buffers (e.g., pH 4.0, 7.0, 10.0)

Equipment:

- Analytical balance
- Volumetric flasks
- Beakers
- Magnetic stirrer and stir bar
- Calibrated pH meter with electrode
- Burette

Procedure:

- Solution Preparation:
 - Accurately weigh the required amount of **D-Histidine monohydrochloride** to prepare a 0.1 M solution. For example, to prepare 100 mL of a 0.1 M solution, weigh out 2.096 g of **D-Histidine monohydrochloride**.
 - Dissolve the weighed solid in approximately 80 mL of deionized water in a beaker with the aid of a magnetic stirrer.
 - Once fully dissolved, transfer the solution to a 100 mL volumetric flask.
 - Rinse the beaker with a small amount of deionized water and add the rinsing to the volumetric flask.
 - Bring the final volume to the 100 mL mark with deionized water and mix thoroughly.



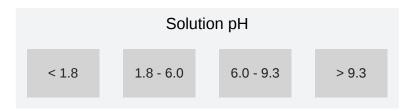
· pH Titration:

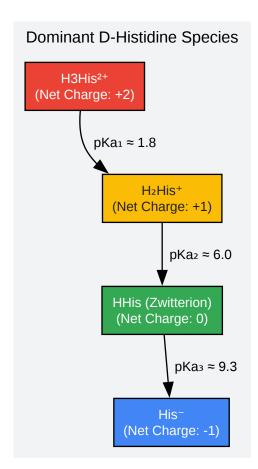
- Calibrate the pH meter using the standard pH buffers.
- Transfer a known volume (e.g., 50 mL) of the prepared 0.1 M D-Histidine monohydrochloride solution to a beaker with a magnetic stir bar.
- Place the beaker on the magnetic stirrer and immerse the pH electrode in the solution.
- Record the initial pH of the solution.
- Fill the burette with the standardized 0.1 M NaOH solution.
- Add the NaOH solution in small increments (e.g., 0.5 mL or 1.0 mL).
- After each addition, allow the pH reading to stabilize and record the pH and the total volume of NaOH added.
- Continue the titration until the pH reaches approximately 11-12.
- Plot the recorded pH values against the volume of NaOH added to generate a titration curve. The equivalence points and buffering regions can be determined from this curve.

Visualizations



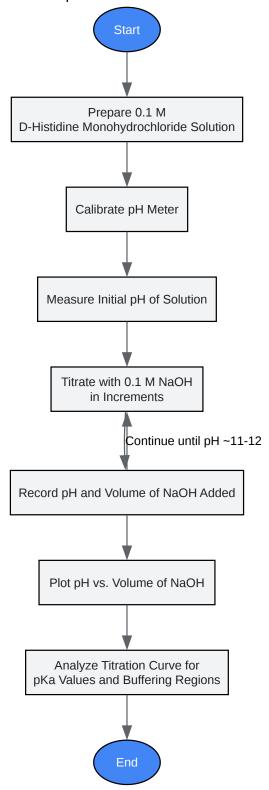
pH-Dependent Protonation States of D-Histidine



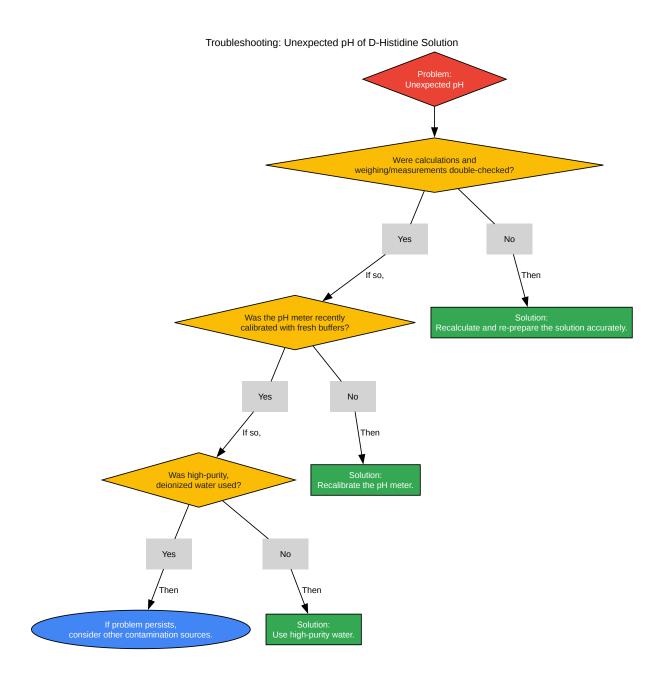




Experimental Workflow: pH Titration of D-Histidine Monohydrochloride







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